Theoretical & Structural Analysis of 3-Methoxy-benzaldehyde Oxime: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxy-benzaldehyde oxime*
CAS No.:	*38489-80-4*
Cat. No.:	*B1623712*

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Part 1: Executive Summary & Structural Context

3-Methoxy-benzaldehyde oxime (3-MBO) represents a critical pharmacophore in medicinal chemistry, serving as a precursor for nitriles, amines, and complex heterocyclic frameworks. Unlike its para-substituted counterparts (e.g., anisaldehyde oxime), the meta-position of the methoxy group induces unique electronic inductive effects (

) and mesomeric effects (

) that alter the electron density distribution across the benzylidene moiety.

This guide provides a rigorous framework for the theoretical characterization of 3-MBO, integrating Density Functional Theory (DFT) with experimental validation. It addresses the structural isomerism (

configurations) and defines the protocols for electronic property mapping.

Chemical Identity[1][2][3]

- IUPAC Name: (

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)-N-(3-methoxybenzylidene)hydroxylamine

- Molecular Formula:

  [1][2][3]

- Molecular Weight: 151.16 g/mol [1][3]

- Key Functional Groups: Azomethine (

  ), Hydroxyl (

  ), Methoxy (

).

Part 2: Synthesis & Conformational Landscape

To ensure the theoretical model matches physical reality, one must first understand the synthetic origin and stereochemistry.

Synthesis Protocol

The synthesis follows a standard condensation reaction between 3-methoxybenzaldehyde and hydroxylamine hydrochloride.

Experimental Workflow:

- Reactants: 3-methoxybenzaldehyde (1 eq),

  (1.2 eq), Sodium Acetate (1.5 eq).

- Solvent: Ethanol/Water (3:1 ratio).

- Conditions: Reflux at 80°C for 2-3 hours.

- Workup: Evaporation of ethanol, ice-water precipitation, recrystallization from ethanol.

Stereochemistry (vs. Isomerism)

Oximes exist as geometrical isomers. For 3-MBO, the

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-isomer (anti) is thermodynamically favored over the

-isomer (syn) due to steric repulsion between the lone pair on nitrogen and the aromatic ring.

- -Isomer: Hydroxyl group is trans to the phenyl ring.
- -Isomer: Hydroxyl group is cis to the phenyl ring.

> *Critical Modeling Note: When performing geometry optimization, the starting structure must be the*
>
> -isomer to avoid falling into a local minimum representing the less stable
>
> -form.

Part 3: Computational Methodology (DFT Protocol)

This section details the self-validating workflow for theoretical analysis. The chosen level of theory is DFT/B3LYP/6-311++G(d,p), selected for its proven accuracy in predicting vibrational frequencies and electronic properties of organic aromatic systems.

The Computational Workflow

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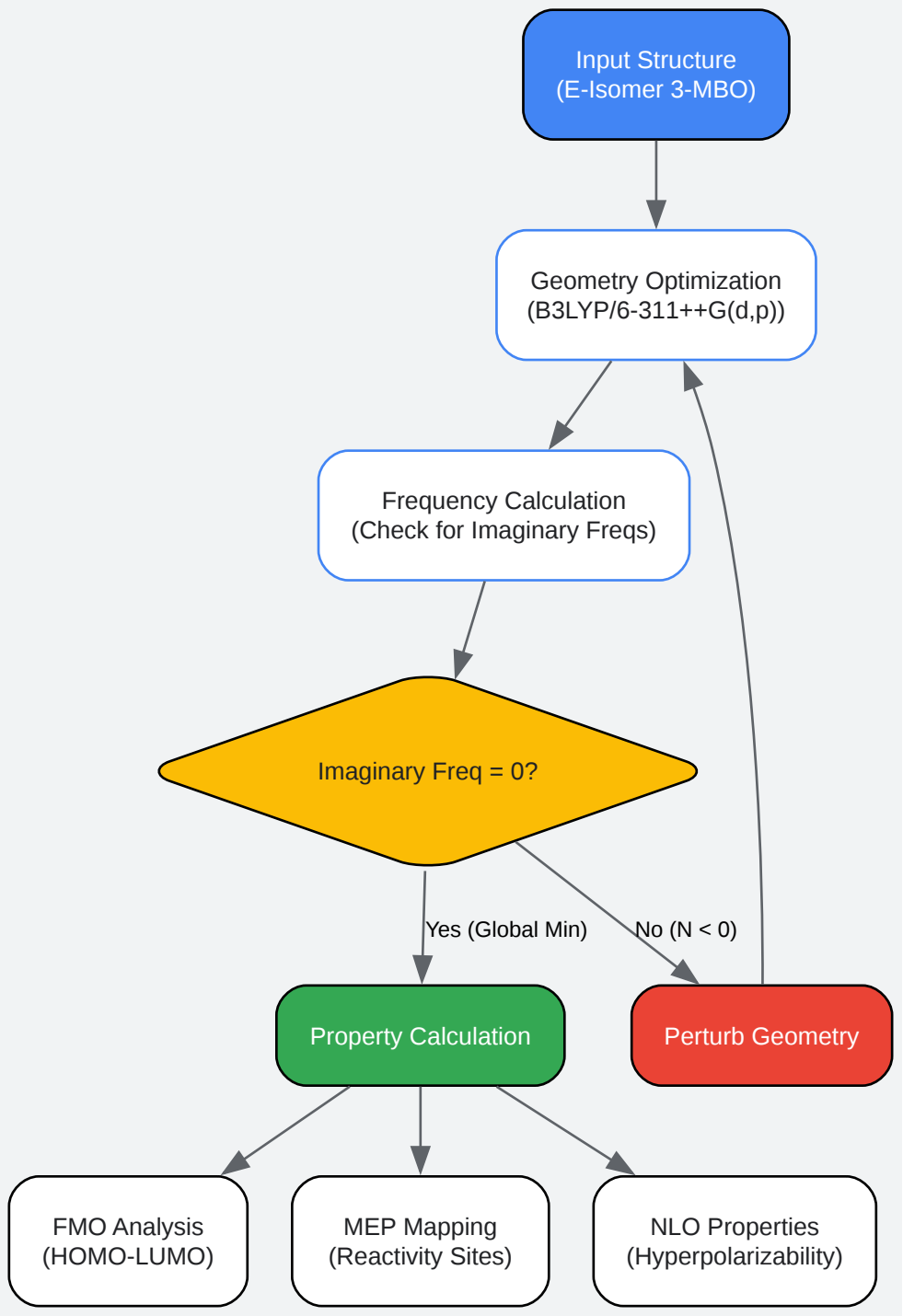

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Figure 1: Standardized DFT workflow for small organic molecules. Ensuring zero imaginary frequencies is the "self-validating" step to confirm a true energy minimum.

Key Electronic Parameters

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Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is the primary indicator of kinetic stability and chemical reactivity.

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the aromatic ring and the lone pairs of the oxygen atoms. Acts as the electron donor.[4][5][6]
- LUMO (Lowest Unoccupied Molecular Orbital): Delocalized across the ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  bond and the benzene ring. Acts as the electron acceptor.
- Energy Gap (

  ):
  - Expected Range for 3-MBO: 4.0 – 4.5 eV.
  - Implication: A larger gap implies a "hard" molecule (less polarizable, higher stability), while a narrower gap suggests higher NLO activity and reactivity.

Molecular Electrostatic Potential (MEP)

MEP mapping visualizes charge distribution to predict non-covalent interactions (e.g., drug-receptor binding).

- Red Regions (Negative Potential): Nucleophilic centers.
  - Location: The Oxygen of the oxime (

) and the Methoxy oxygen (

). These are sites for electrophilic attack.
- Blue Regions (Positive Potential): Electrophilic centers.
  - Location: The Hydrogen of the hydroxyl group (

). This is the primary hydrogen bond donor site.

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Part 4: Vibrational Spectroscopy (Experimental vs. Theoretical)

To validate the DFT model, calculated vibrational frequencies must be compared with experimental FTIR data. Note that DFT calculates gas-phase frequencies, which are typically overestimated (harmonic approximation). A scaling factor (typically 0.961–0.967 for B3LYP/6-311++G(d,p)) must be applied.

Characteristic Vibrational Modes

Functional Group	Mode	Theoretical (Unscaled)	Scaled (0.961)	Experimental (FTIR)	Description
O-H	Stretch	3650 - 3700	~3500 - 3550	3300 - 3450	Broad band due to H-bonding
C-H	Stretch (Aromatic)	3150 - 3200	3030 - 3080	3000 - 3100	Weak intensity
C=N	Stretch	1680 - 1700	1615 - 1635	1600 - 1625	Characteristic Oxime peak
C=C	Stretch (Ring)	1600 - 1650	1550 - 1590	1580 - 1600	Aromatic skeletal vibrations
N-O	Stretch	950 - 1000	910 - 960	930 - 950	Sensitive to chemical environment

Table 1: Comparative vibrational assignment. Discrepancies in O-H stretch are due to intermolecular hydrogen bonding in the solid state (experimental) vs. isolated gas phase (theoretical).

Part 5: Non-Linear Optical (NLO) Properties

3-MBO is a candidate for NLO materials due to its

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-conjugated system and push-pull electronic structure (Methoxy donor, Oxime acceptor).

Calculated Parameters:

- Dipole Moment (

  ): Measures overall polarity.
- Polarizability (

  ): Measures deformation of electron cloud.
- First Order Hyperpolarizability (

  ): The key metric for NLO activity.
- Assessment: If

  of 3-MBO is significantly greater than Urea (the standard reference,

  esu), the molecule has potential for optical switching and frequency doubling applications.

Part 6: Biological Interaction (Molecular Docking)

Given the bioactive nature of benzaldehyde oximes, theoretical studies often extend to molecular docking.

Target Proteins:

- Tyrosinase: 3-MBO analogs are known tyrosinase inhibitors (skin whitening, anti-browning).
- Acetylcholinesterase (AChE): Oximes are standard antidotes for organophosphate poisoning; 3-MBO derivatives are screened for reactivation potential.

Docking Protocol:

- Ligand Prep: Use the optimized DFT geometry of 3-MBO.
- Protein Prep: Retrieve PDB structure (e.g., Agaricus bisporus tyrosinase). Remove water/co-factors.

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- Grid Generation: Center grid box on the active site (e.g., Copper coordination sphere).
- Scoring: Evaluate Binding Affinity (

  in kcal/mol) and H-bond interactions (specifically with the oxime -OH and N).

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- To cite this document: BenchChem. [Theoretical & Structural Analysis of 3-Methoxy-benzaldehyde Oxime: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623712/docs#theoretical-structural-analysis-of-3-methoxy-benzaldehyde-oxime-a-technical-guide]

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